

# An In-depth Technical Guide on 1-(Methylthio)-3-nitrobenzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-(Methylthio)-3-nitrobenzene

Cat. No.: B1295076

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## Introduction

**1-(Methylthio)-3-nitrobenzene**, also known as 3-nitrothioanisole, is an aromatic organosulfur compound with the chemical formula  $C_7H_7NO_2S$ . Its structure features a benzene ring substituted with a methylthio group ( $-SCH_3$ ) and a nitro group ( $-NO_2$ ) at the meta position. The presence of both an electron-donating methylthio group and a strongly electron-withdrawing nitro group on the aromatic ring suggests the potential for diverse chemical reactivity and biological activity. This technical guide provides a comprehensive review of the available scientific literature on **1-(methylthio)-3-nitrobenzene**, focusing on its synthesis, physicochemical properties, and potential biological relevance. While specific biological activity data for this compound is limited in publicly accessible literature, this guide also outlines general experimental protocols relevant to the assessment of nitroaromatic compounds.

## Physicochemical Properties

A summary of the key physicochemical properties of **1-(methylthio)-3-nitrobenzene** is presented in Table 1. This data is essential for its handling, characterization, and application in experimental settings.

Table 1: Physicochemical Properties of **1-(Methylthio)-3-nitrobenzene**

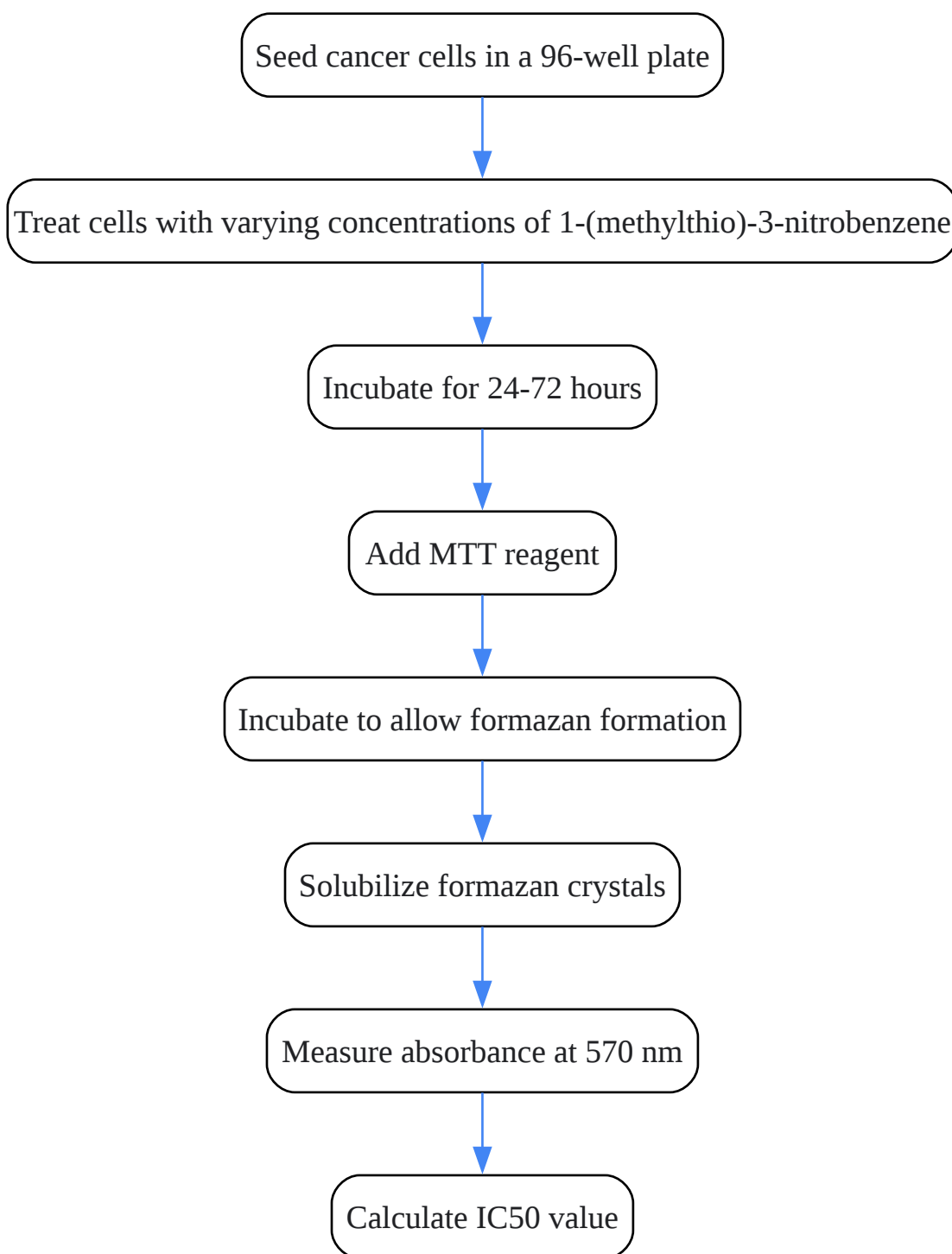
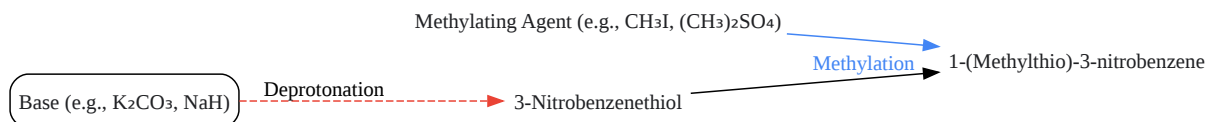
Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub> S	[1]
Molecular Weight	169.20 g/mol	[1]
Appearance	Pale yellow to brown liquid	[2]
Boiling Point	92 °C at 1 mmHg	[1]
Melting Point	14-17 °C	[2]
Density	1.27 g/cm <sup>3</sup>	[1]
Solubility	Soluble in organic solvents such as ethanol, ether, and benzene. Very slightly soluble to insoluble in water.	[2]
CAS Number	2524-76-7	[1]

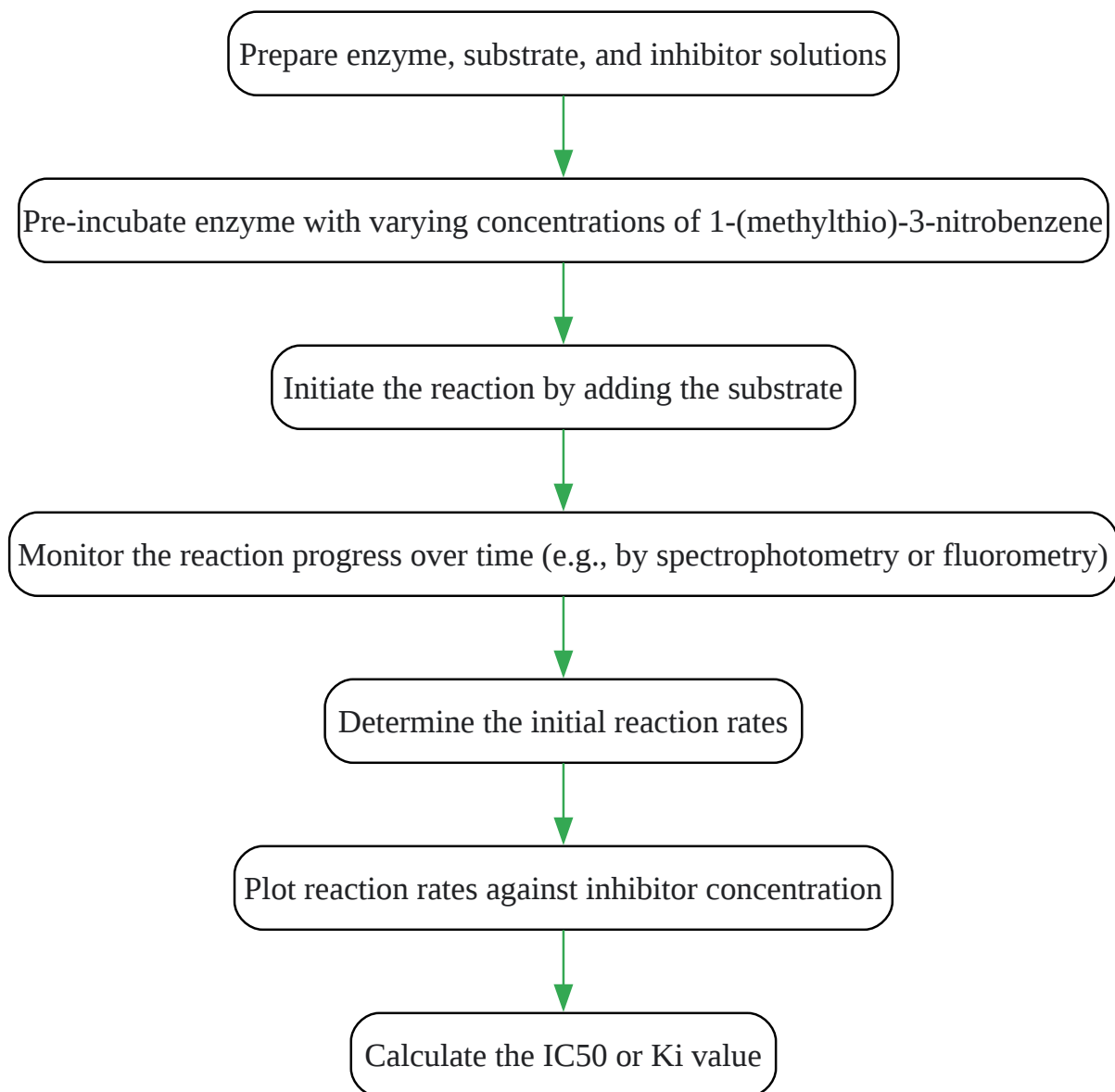
## Synthesis

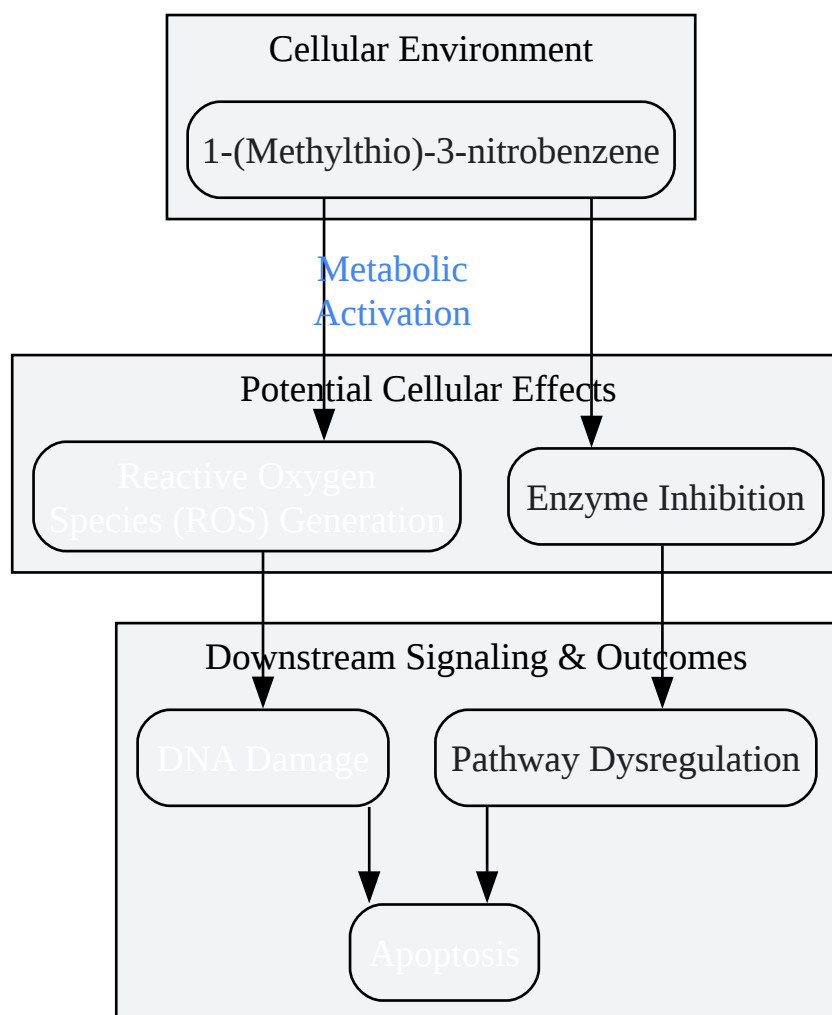
While a specific detailed protocol for the synthesis of **1-(methylthio)-3-nitrobenzene** is not readily available in the reviewed literature, a common synthetic route involves the methylation of 3-nitrobenzenethiol. The following is a generalized experimental protocol based on standard organic synthesis methodologies for similar compounds.

## General Experimental Protocol: Synthesis of 1-(Methylthio)-3-nitrobenzene

Reaction Scheme:







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## References

- 1. bocsci.com [bocsci.com]
- 2. 2-Hydroxymethyl-6-methylthio-1-nitrobenzene | C<sub>8</sub>H<sub>9</sub>NO<sub>3</sub>S | CID 19966258 - PubChem [pubchem.ncbi.nlm.nih.gov]

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Address: 3281 E Guasti Rd  
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